Introduction: The Significance of Methyl 5-cyano-2-hydroxybenzoate in Modern Research

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Methyl 2-cyano-5-hydroxybenzoate*
Cat. No.:	*B14021946*

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Methyl 5-cyano-2-hydroxybenzoate (CAS No. 84437-12-7) is a substituted aromatic compound of significant interest in the fields of medicinal chemistry and materials science. Its bifunctional nature, featuring a reactive cyano group and a salicylic acid-like core, makes it a versatile building block for the synthesis of more complex molecular architectures. For researchers and professionals in drug development, access to high-quality starting materials is a critical first step in the discovery pipeline. This guide provides a comprehensive overview of the commercial landscape for Methyl 5-cyano-2-hydroxybenzoate, offering insights into supplier evaluation, quality assessment, and best practices for procurement and handling.

Physicochemical and Safety Profile

A thorough understanding of the compound's properties is essential for its safe handling and effective use in experimental work.

Table 1: Key Physicochemical Properties of Methyl 5-cyano-2-hydroxybenzoate

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Property	Value	Source(s)
CAS Number	84437-12-7	[1][2][3]
Molecular Formula	$C_9H_7NO_3$	[3]
Molecular Weight	177.16 g/mol	[3]
IUPAC Name	methyl 5-cyano-2-hydroxybenzoate	[2]
InChI Key	WNLGGSGBOQGUHV-UHFFFAOYSA-N	[2]
SMILES	COC(=O)C1=C(C=CC(=C1)C#N)O	[2]
Physical Form	Solid; White to Yellow Solid	
Storage Temperature	Room Temperature, Sealed in dry	

Table 2: GHS Safety Information

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Category	Information	Source(s)
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P501: Dispose of contents/container to an approved waste disposal plant.	

Commercial Availability and Supplier Landscape

Methyl 5-cyano-2-hydroxybenzoate is available from a range of chemical suppliers, catering to different scales from milligrams for initial screening to kilograms for preclinical development. The choice of supplier often depends on a balance of purity, cost, and availability.

Table 3: Prominent Commercial Suppliers of Methyl 5-cyano-2-hydroxybenzoate

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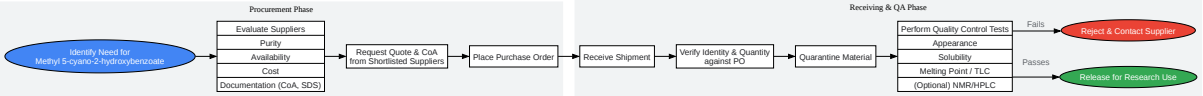
Supplier	Typical Purity	Notes	Source(s)
Sigma-Aldrich (Merck)	≥97%	Multiple listings from various partners like Ambeed, AiFChem, and PharmaBlock.	
Apollo Scientific	≥95%	UK and US stock available.[1]	[1]
J&K Scientific	Not specified	Product may be on backorder, indicating a 4-6 week lead time.[2]	[2]
Santa Cruz Biotechnology	Not specified	Listed as a biochemical for research.	[3]
BLD Pharm	Not specified	Available for online ordering.	[4]
Laibo Chem (via Orion Cientific)	Not specified	Available in small package sizes (250mg, 1g).	[5][6]

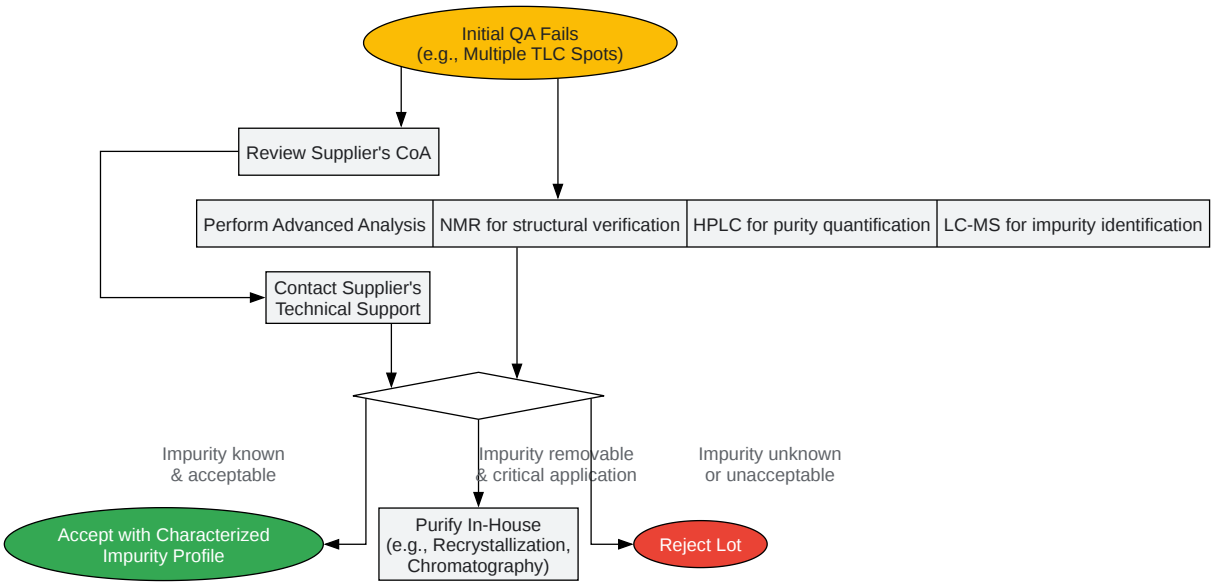
Note: Availability and stock levels are subject to change. It is crucial to verify this information directly with the supplier.

Procurement and Quality Assurance Workflow

A systematic approach to procurement and quality assurance is essential to ensure experimental reproducibility. The following workflow outlines the key stages from supplier selection to the release of the material for research use.

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Sources

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- 6. Methyl 5-cyano-2-hydroxybenzoate , Package: 250mg , Laibo Chem - orionprodutoscientificos [orionprodutoscientificos.com.br]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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